

# 2-Pyrimidin-2-yl-propionic acid CAS number and identifiers

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## Compound of Interest

Compound Name: 2-Pyrimidin-2-yl-propionic acid

Cat. No.: B030023

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## In-Depth Technical Guide: 2-Pyrimidin-2-yl-propionic acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-Pyrimidin-2-yl-propionic acid** is a heterocyclic carboxylic acid that holds significance as a synthetic intermediate in the realm of pharmaceutical and medicinal chemistry.[1] The pyrimidine core is a fundamental building block in numerous biologically active compounds, including nucleic acids and a wide array of therapeutic agents. Consequently, derivatives of pyrimidine are extensively explored for various pharmacological applications, such as anticancer, anti-inflammatory, antimicrobial, and antiviral therapies.[2][3] This technical guide provides a comprehensive overview of the available information on **2-Pyrimidin-2-yl-propionic acid**, including its chemical identifiers, and discusses its potential synthetic routes and biological relevance in the broader context of pyrimidine chemistry.

### Chemical Identifiers and Properties

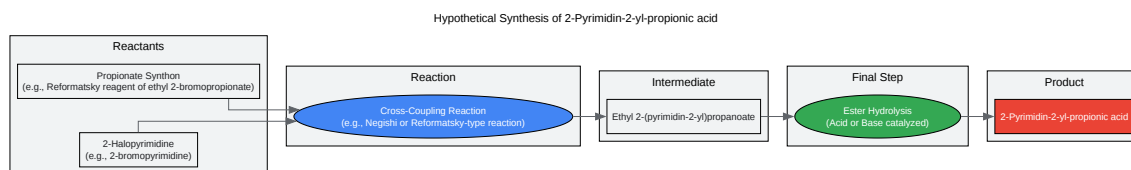
A clear identification of a chemical entity is paramount for research and development. The key identifiers and physicochemical properties of **2-Pyrimidin-2-yl-propionic acid** are summarized below.

Identifier/Property	Value
CAS Number	819850-16-3[1]
Formal Name	$\alpha$ -methyl-2-pyrimidineacetic acid[1]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> [1]
Formula Weight	152.2 g/mol [1]
SMILES	CC(C(=O)O)c1ncccn1[1]
InChI	InChI=1S/C7H8N2O2/c1-5(7(10)11)6-8-3-2-4-9-6/h2-5H,1H3,(H,10,11)[1]
InChI Key	YQMWOWKVXYJNFX-UHFFFAOYSA-N[1]
Physical Form	Crystalline solid[1]
Purity	≥98%[1]
Solubility	Soluble in PBS (pH 7.2) at 5 mg/ml[1]
Storage	Recommended storage at -20°C[1]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Pyrimidin-2-yl-propionic acid** is not readily available in published literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles and analogous reactions. A common approach to introduce a propionic acid moiety to a heterocyclic ring involves the use of a suitable three-carbon building block.

A hypothetical synthetic workflow is presented below. This diagram illustrates a general, logical pathway and does not represent a validated experimental protocol.



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Caption: Hypothetical synthetic workflow for **2-Pyrimidin-2-yl-propionic acid**.

## Biological and Pharmacological Context

Direct biological activity data for **2-Pyrimidin-2-yl-propionic acid** is not extensively documented in publicly available research. Its primary role is cited as a synthetic intermediate for pharmaceutical synthesis.[1] However, the pyrimidine nucleus is a cornerstone of numerous biologically active molecules, and the introduction of a carboxylic acid moiety can significantly influence a molecule's pharmacokinetic and pharmacodynamic properties.

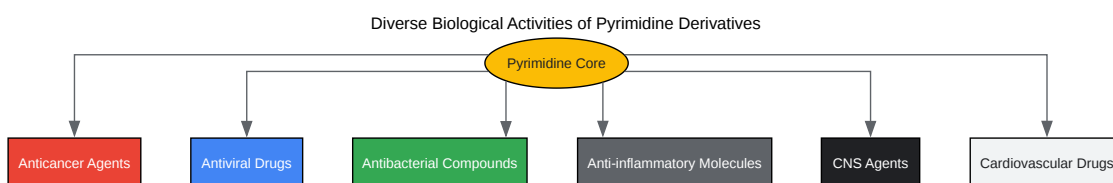
The diverse biological activities associated with pyrimidine derivatives are vast and well-documented. These include:

- **Anticancer Activity:** Many pyrimidine analogs are developed as antimetabolites that interfere with nucleic acid synthesis, thereby inhibiting the proliferation of cancer cells.[2][4]
- **Anti-inflammatory Effects:** Certain pyrimidine derivatives have been shown to possess anti-inflammatory properties.[2][5]

- Antimicrobial and Antiviral Properties: The pyrimidine scaffold is present in several antimicrobial and antiviral drugs.[2][3]

The potential for **2-Pyrimidin-2-yl-propionic acid** to serve as a precursor for novel therapeutics is significant. The propionic acid group can be further functionalized, for instance, by forming amides or esters, to generate a library of compounds for biological screening.

The following diagram illustrates the central role of the pyrimidine core in the development of various therapeutic agents.



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Caption: The pyrimidine core as a scaffold for diverse therapeutic agents.

## Conclusion

**2-Pyrimidin-2-yl-propionic acid** is a valuable chemical intermediate with a well-defined chemical identity. While specific experimental and biological data for this compound are sparse in the public domain, its structural components—a pyrimidine ring and a propionic acid side chain—are features of many pharmacologically important molecules. For researchers and drug development professionals, **2-Pyrimidin-2-yl-propionic acid** represents a versatile starting material for the synthesis of novel compounds with the potential for a wide range of therapeutic applications. Further research into the synthesis and biological evaluation of derivatives of this compound is a promising avenue for the discovery of new medicines.

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